

Application Notes and Protocols for Radical Cyclization using Manganese(III) Acetate

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Compound of Interest

Compound Name: Manganese; trihydrate

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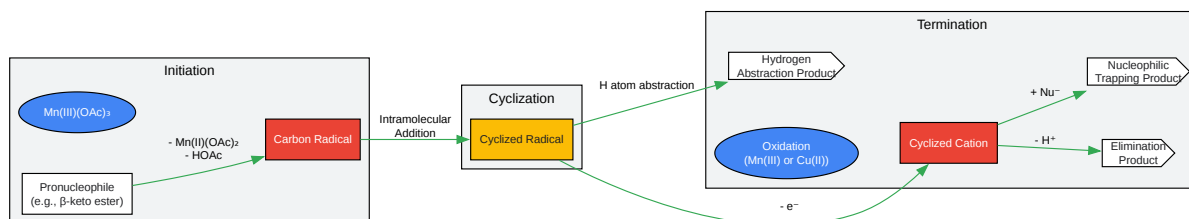
This document provides detailed protocols and application notes for conducting radical cyclization reactions mediated by manganese(III) acetate. This powerful oxidative method enables the formation of various cyclic structures, proving invaluable in the synthesis of complex molecules, including natural products and potential therapeutic agents.[\[1\]](#)[\[2\]](#)

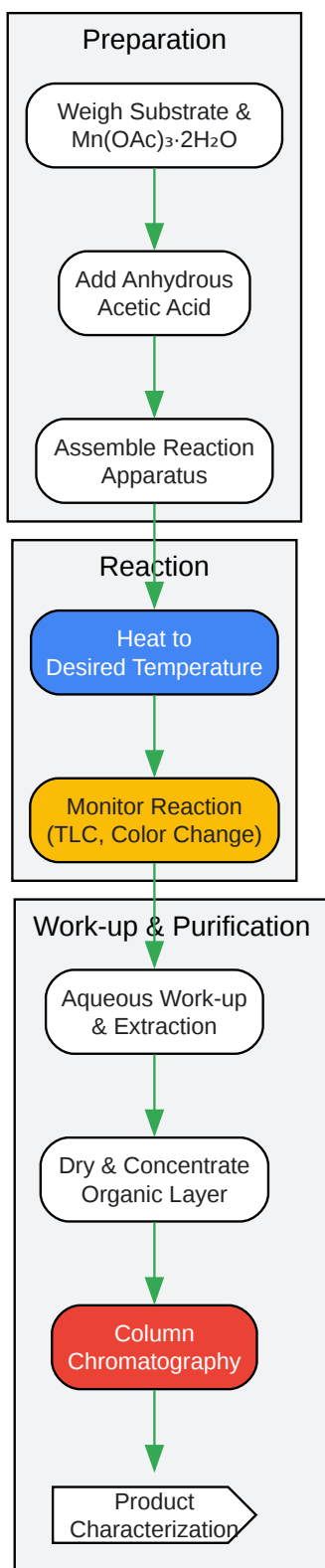
Introduction

Manganese(III) acetate, $\text{Mn}(\text{OAc})_3$, is a versatile one-electron oxidant that facilitates the formation of carbon-carbon bonds through a radical-mediated pathway.[\[3\]](#) The reaction typically involves the oxidation of a pronucleophile, such as a 1,3-dicarbonyl compound, to generate a radical intermediate. This radical then undergoes an intramolecular cyclization with an unsaturated moiety, such as an alkene or alkyne, within the same molecule. The resulting cyclized radical can then be further oxidized to a cation, which can be trapped by a nucleophile or undergo elimination, or it can abstract a hydrogen atom to yield the final product.[\[3\]](#)[\[4\]](#) These reactions are known for their ability to construct complex carbocyclic and heterocyclic ring systems in a single step, often with high regio- and stereoselectivity.[\[1\]](#)

Reaction Mechanism

The generally accepted mechanism for the manganese(III) acetate-mediated radical cyclization begins with the formation of a manganese enolate from the substrate.^[5] A one-electron transfer from the enolate to the Mn(III) center generates a carbon-centered radical and Mn(II).^{[1][5]} This radical then adds intramolecularly to a carbon-carbon multiple bond in a key ring-forming step. The resulting cyclized radical can follow several pathways to the final product, often influenced by the reaction conditions and the presence of co-oxidants like copper(II) acetate.^{[3][6]}





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